

A Comprehensive Technical Guide to Cesium Benzoate

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Compound of Interest

Compound Name: Cesium benzoate

Cat. No.: B092456

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IUPAC Name and CAS Number

The nomenclature for the cesium salt of benzoic acid is straightforward. Its internationally recognized IUPAC name is **cesium benzoate**, with an alternative systematic name being cesium benzenecarboxylate.^{[1][2]} This compound is uniquely identified for regulatory and scientific purposes by its CAS Registry Number: 17265-04-2.^{[1][2]}

Physicochemical Properties

A summary of the key physicochemical properties of **cesium benzoate** is provided in the table below, offering a quick reference for experimental design and safety considerations.

Property	Value	Source
IUPAC Name	cesium benzoate; cesium benzenecarboxylate	[1][2]
CAS Number	17265-04-2	[1][2]
Molecular Formula	C ₇ H ₅ CsO ₂	[2][3]
Molecular Weight	254.02 g/mol	[2][3]
Appearance	White solid (typical)	
Melting Point	Data not readily available; decomposes on heating.	[3]
Density	Data not readily available	
Solubility	Soluble in polar solvents like water.	[3]

Experimental Protocols

Synthesis of Cesium Benzoate

A common and straightforward method for the laboratory-scale synthesis of **cesium benzoate** involves the neutralization of benzoic acid with a cesium base.

Materials:

- Benzoic acid (C₆H₅COOH)
- Cesium hydroxide (CsOH) or Cesium carbonate (Cs₂CO₃)
- Deionized water

Procedure:

- Dissolve benzoic acid in a minimal amount of warm deionized water in a reaction vessel equipped with a magnetic stirrer.

- In a separate container, prepare an aqueous solution of cesium hydroxide or cesium carbonate.
- Slowly add the cesium base solution to the benzoic acid solution while stirring continuously. If using cesium carbonate, effervescence (release of CO₂ gas) will be observed.
- Monitor the pH of the reaction mixture. Continue adding the cesium base until the solution reaches a neutral pH (approximately 7.0).
- Gently heat the resulting solution to ensure the reaction is complete and to aid in the dissolution of any remaining solids.
- Remove the solution from heat and allow it to cool to room temperature.
- The **cesium benzoate** can be isolated by removing the water, typically through evaporation under reduced pressure using a rotary evaporator.
- The resulting solid **cesium benzoate** should be dried in a desiccator to remove any residual moisture.

Application in Palladium-Catalyzed Cross-Coupling Reactions

Cesium benzoate, like other cesium salts, can serve as a crucial basic activator in palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination. The cesium cation is thought to play a key role in the catalytic cycle.

Generalized Protocol for Buchwald-Hartwig Amination using a Cesium Base:

Materials:

- Aryl halide (e.g., bromobenzene)
- Amine (e.g., aniline)
- Palladium catalyst (e.g., Pd₂(dba)₃)
- Phosphine ligand (e.g., XPhos)

- **Cesium benzoate** (as the base)
- Anhydrous toluene (as solvent)

Procedure:

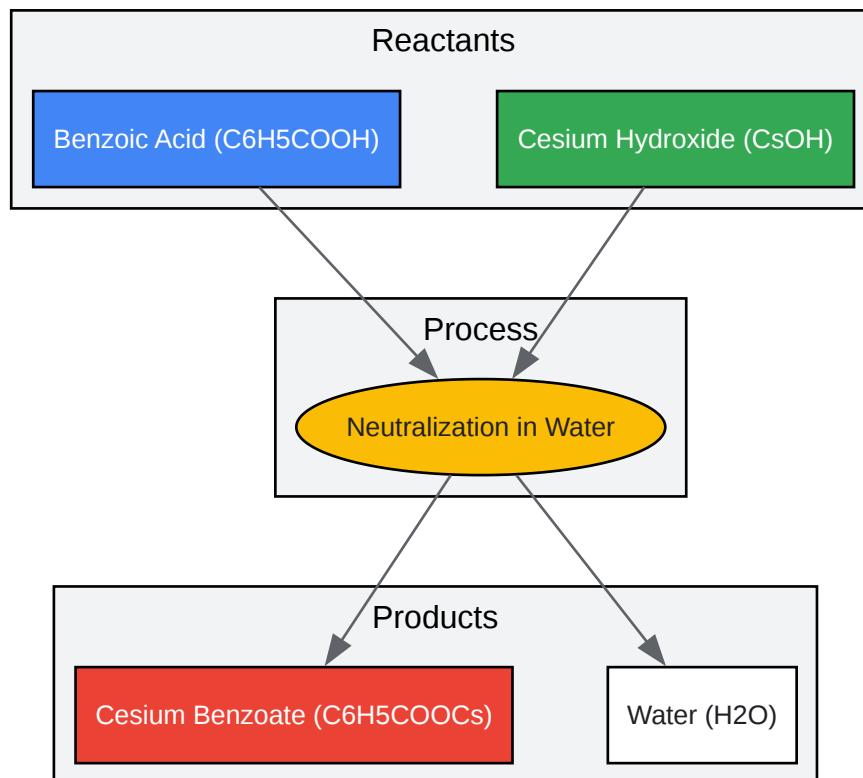
- To a dry Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add the palladium catalyst, phosphine ligand, and **cesium benzoate**.
- Add the aryl halide and the amine to the flask.
- Add anhydrous toluene via syringe.
- Seal the flask and heat the reaction mixture to the desired temperature (typically 80-110 °C) with vigorous stirring.
- Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with a suitable organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Diagrams and Workflows

Synthesis of Cesium Benzoate

The following diagram illustrates the straightforward acid-base neutralization reaction for the synthesis of **cesium benzoate**.

Synthesis of Cesium Benzoate



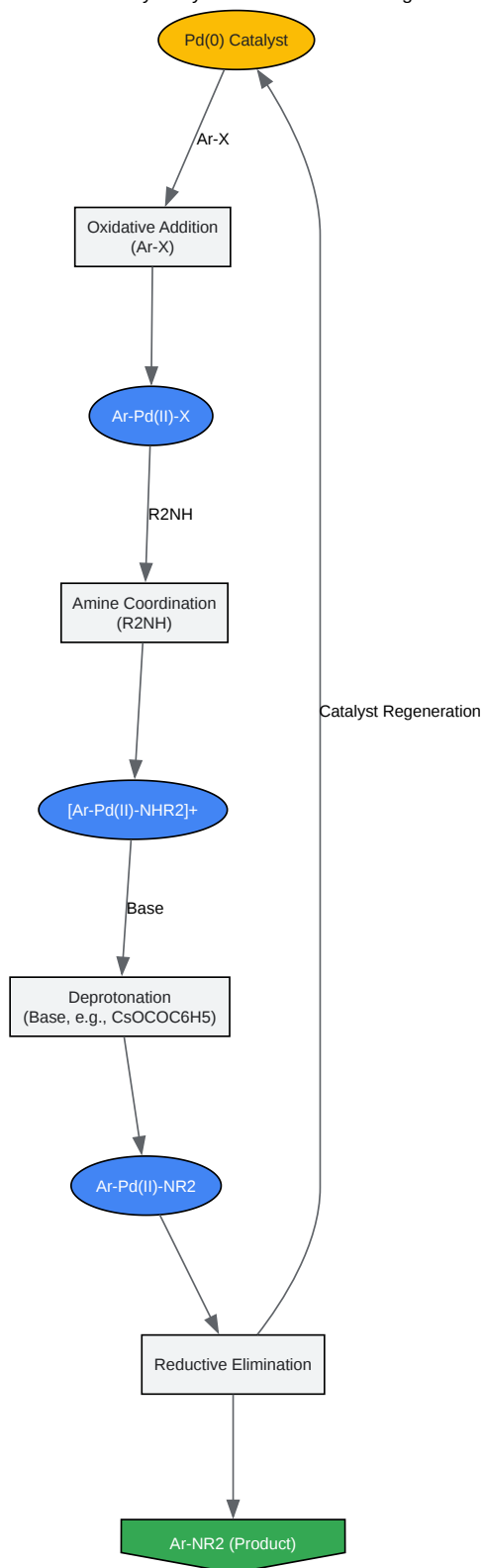
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Caption: Acid-base neutralization for **cesium benzoate** synthesis.

Catalytic Cycle of Buchwald-Hartwig Amination

This diagram outlines the generally accepted mechanism for the palladium-catalyzed Buchwald-Hartwig amination, highlighting the essential role of a base, such as **cesium benzoate**.

Generalized Catalytic Cycle of Buchwald-Hartwig Amination

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Caption: Role of base in the Buchwald-Hartwig amination cycle.

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